

Application Notes and Protocols for Epitalon TFA Subcutaneous Injection in Mice

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Epitalon (TFA)

Cat. No.: B8087386

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the subcutaneous administration of Epitalon TFA to mice, based on established research methodologies. The information is intended to guide researchers in designing and executing in vivo studies to investigate the biological effects of Epitalon.

Overview and Mechanism of Action

Epitalon (also known as Epithalon or AGAG peptide) is a synthetic tetrapeptide (Ala-Glu-Asp-Gly) that was developed based on the natural peptide Epithalamin, which is isolated from the pineal gland.[1] Epitalon TFA is the trifluoroacetate salt of this peptide.

Research suggests that Epitalon exerts its biological effects through several mechanisms:

- **Telomerase Activation:** Epitalon is reported to activate the enzyme telomerase, which is responsible for maintaining the length of telomeres, the protective caps at the ends of chromosomes.[1][2] Telomere shortening is a hallmark of cellular aging, and by preserving telomere length, Epitalon may help to slow down the aging process at a cellular level.[3]

- **Antioxidant Properties:** Epitalon has demonstrated antioxidant activity by enhancing the expression of antioxidant enzymes and scavenging free radicals.[3] This can help to protect cells from oxidative stress, a key contributor to aging and age-related diseases.[3]
- **Regulation of Gene Expression:** Studies suggest that Epitalon can modulate the expression of genes involved in various cellular processes, including proliferation and differentiation.
- **Neuroendocrine Effects:** As a derivative of a pineal gland peptide, Epitalon is thought to influence the neuroendocrine system, including the regulation of melatonin production, which plays a crucial role in circadian rhythms.

Quantitative Data Summary

The following tables summarize the key quantitative data from a representative study investigating the long-term effects of Epitalon TFA subcutaneous injections in female Swiss-derived SHR mice.

Table 1: Dosing and Administration Protocol

Parameter	Value	Reference
Animal Model	Female Swiss-derived SHR mice	
Starting Age	3 months	
Dosage per Mouse	1.0 µg	
Approximate Dosage (per kg)	30-40 µg/kg	
Administration Route	Subcutaneous (SC) injection	
Injection Volume	0.1 mL	
Vehicle	Normal Saline (0.9% NaCl)	
Frequency	5 consecutive days every month	
Duration	Until natural death of the animals	

Table 2: Summary of Reported Biological Effects in Mice

Parameter	Observation	Reference
Lifespan	Increased the maximum lifespan by 12.3% and the lifespan of the last 10% of survivors by 13.3%. No significant effect on mean lifespan.	
Tumor Incidence	Did not influence total spontaneous tumor incidence but inhibited the development of leukemia (6-fold decrease).	
Chromosomal Aberrations	Decreased the frequency of chromosome aberrations in bone marrow cells by 17.1%.	
Estrous Function	Slowed down the age-related switching-off of estrous function.	
Food Consumption & Body Weight	No significant influence.	

Experimental Protocols

Preparation of Epitalon TFA Solution for Injection

This protocol describes the reconstitution of lyophilized Epitalon TFA powder to a final concentration of 10 µg/mL for subcutaneous injection in mice.

Materials:

- Epitalon TFA (lyophilized powder)
- Sterile normal saline (0.9% NaCl) for injection

- Sterile, pyrogen-free vials
- Sterile syringes and needles (e.g., 27-30 gauge)
- Calibrated micropipettes
- Laminar flow hood or a clean, designated workspace

Procedure:

- **Equilibrate:** Allow the vial of lyophilized Epitalon TFA and the sterile saline to come to room temperature before use.
- **Aseptic Technique:** Perform all subsequent steps under a laminar flow hood or using strict aseptic techniques to prevent contamination.
- **Reconstitution Calculation:**
 - The target dose is 1.0 μg of Epitalon in a 0.1 mL injection volume.
 - This requires a final concentration of 10 $\mu\text{g}/\text{mL}$.
 - To prepare 1 mL of this solution, you will need 10 μg of Epitalon TFA.
 - If your starting vial contains 1 mg (1000 μg) of lyophilized powder, you will need to perform a serial dilution.
- **Initial Reconstitution (Stock Solution):**
 - Carefully uncap the vial of lyophilized Epitalon TFA.
 - Using a sterile syringe, slowly add 1 mL of sterile normal saline to the vial. Direct the stream of saline against the side of the vial to avoid foaming.
 - Gently swirl the vial to dissolve the powder. Do not shake vigorously, as this can denature the peptide.
 - This will result in a stock solution with a concentration of 1 mg/mL (1000 $\mu\text{g}/\text{mL}$).

- Serial Dilution (Working Solution):
 - In a sterile vial, add 990 μL of sterile normal saline.
 - Using a calibrated micropipette, transfer 10 μL of the 1000 $\mu\text{g}/\text{mL}$ stock solution to the vial containing the saline.
 - Gently mix the solution by inverting the vial several times.
 - This will result in a working solution with a final concentration of 10 $\mu\text{g}/\text{mL}$.
- Storage:
 - The reconstituted working solution should be stored at 2-8°C and used promptly. For longer-term storage, it is recommended to aliquot the stock solution and store it at -20°C or below. Avoid repeated freeze-thaw cycles.

Subcutaneous Injection Protocol in Mice

This protocol outlines the procedure for administering the prepared Epitalon TFA solution to mice.

Materials:

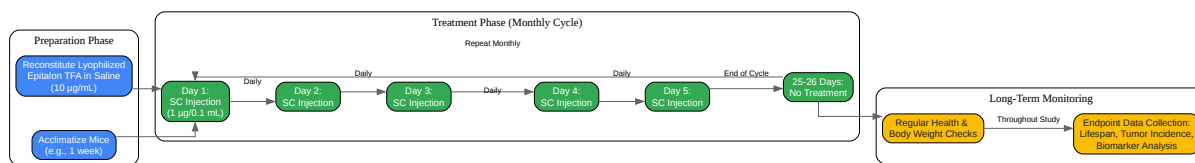
- Prepared Epitalon TFA working solution (10 $\mu\text{g}/\text{mL}$)
- Control vehicle (sterile normal saline)
- Mice (e.g., female Swiss-derived SHR)
- Sterile insulin syringes with integrated needles (e.g., 28-30 gauge)
- Appropriate animal restraint device (optional)
- 70% ethanol for disinfection

Procedure:

- **Animal Handling:** Handle the mice gently to minimize stress. If necessary, use an appropriate restraint device.
- **Syringe Preparation:**
 - Gently mix the vial of Epitalon TFA working solution.
 - Draw 0.1 mL of the solution into a sterile insulin syringe. Ensure there are no air bubbles.
 - Prepare separate syringes with 0.1 mL of sterile normal saline for the control group.
- **Injection Site:** The subcutaneous injection is typically administered in the loose skin over the back, between the shoulder blades (scruff) or in the flank region.
- **Injection Technique:**
 - Securely hold the mouse and lift a fold of skin at the chosen injection site.
 - Insert the needle at the base of the skin tent, parallel to the body.
 - Gently pull back on the plunger to ensure the needle has not entered a blood vessel (aspiration).
 - Slowly inject the entire 0.1 mL volume.
 - Withdraw the needle and gently apply pressure to the injection site for a few seconds.
- **Post-Injection Monitoring:** Return the mouse to its cage and monitor for any immediate adverse reactions.
- **Dosing Schedule:** Administer the injections for 5 consecutive days. This cycle is repeated every month for the duration of the study.

Visualizations

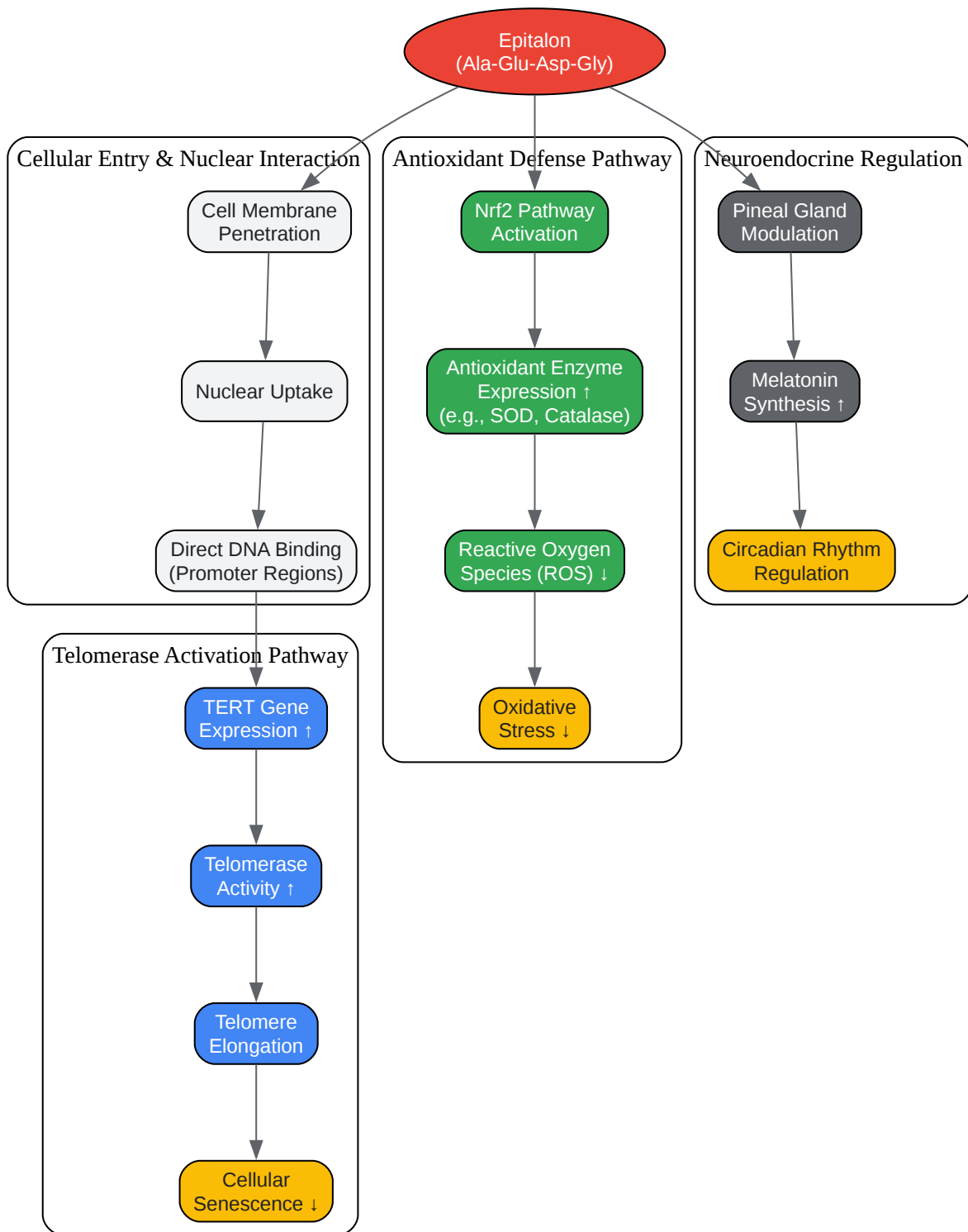
Experimental Workflow



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Fig. 1: Experimental workflow for long-term Epitalon administration in mice.

Proposed Signaling Pathway of Epitalon



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Fig. 2: Proposed signaling pathways of Epitalon.

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